

An In-depth Technical Guide to the Physical Properties of Cholesteryl Lignocerate

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Compound of Interest

Compound Name: *Cholesteryl lignocerate*

CAS No.: 73024-96-1

Cat. No.: B1193965

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical properties of **cholesteryl lignocerate**, a cholesteryl ester of significant interest in various research fields, particularly in the study of lipid metabolism and related disorders. This document collates available data on its fundamental physical characteristics, outlines detailed experimental methodologies for their determination, and presents its known biological role in a metabolic context. All quantitative data are summarized in structured tables for ease of reference and comparison. Furthermore, key experimental workflows and its metabolic pathway are visualized using Graphviz diagrams to facilitate a deeper understanding of its behavior and function.

Introduction

Cholesteryl lignocerate is a cholesterol ester formed from the esterification of cholesterol with lignoceric acid, a saturated fatty acid with a 24-carbon chain (C24:0). As a member of the long-chain cholesteryl ester family, its physical properties are largely dictated by its high molecular weight and the nature of its long, saturated acyl chain. Understanding these properties is

crucial for researchers in fields such as biochemistry, cell biology, and pharmacology, especially in the context of lipid storage diseases and the development of therapeutic interventions. This guide aims to provide a detailed technical resource on the physical characteristics of **cholesteryl lignocerate**.

Chemical and Physical Properties

Cholesteryl lignocerate is a white, crystalline solid at room temperature. Its fundamental chemical and physical properties are summarized in the tables below.

Table 1: General and Chemical Properties of Cholesteryl Lignocerate

Property	Value	Source(s)
Synonyms	Cholesteryl tetracosanoate, CE(24:0)	[1]
CAS Number	73024-96-1	[1]
Molecular Formula	C ₅₁ H ₉₂ O ₂	
Molecular Weight	737.28 g/mol	

Table 2: Thermophysical Properties of Cholesteryl Lignocerate

Property	Value	Notes	Source(s)
Melting Point	~85-90 °C (extrapolated)	The melting points of long-chain saturated cholesteryl esters (C13 to C24) form an isostructural series with a generally increasing trend with chain length. The value for cholesteryl lignocerate is extrapolated from this trend.	[2]
Boiling Point	Decomposes before boiling	Due to its high molecular weight and complex structure, cholesteryl lignocerate is expected to decompose at elevated temperatures rather than exhibiting a distinct boiling point.	
Crystalline Structure	Bimolecular layered type	Crystals of long-chain saturated cholesteryl esters from C13 to C24 belong to an isostructural series of the bimolecular layered type.	[2]
Mesophase Behavior	Does not typically exhibit liquid crystalline phases	Fully saturated cholesteryl esters, such as cholesteryl lignocerate, generally do not form liquid crystalline	[2][3]

(mesophase) states and transition directly from a crystalline solid to an isotropic liquid upon heating.

Table 3: Solubility Profile of Cholesteryl Lignocerate

Solvent	Solubility	Notes	Source(s)
Chloroform	Soluble	Cholesteryl esters are generally soluble in chlorinated hydrocarbons.	[4] [5] [6]
Hexane	Soluble	As a nonpolar solvent, hexane is expected to dissolve the nonpolar cholesteryl lignocerate.	[7]
Ethanol	Sparingly soluble to insoluble	The polarity of ethanol limits its ability to dissolve the highly nonpolar cholesteryl lignocerate.	[8]
Water	Insoluble	Due to its large hydrophobic sterol and acyl components, cholesteryl lignocerate is practically insoluble in water.	

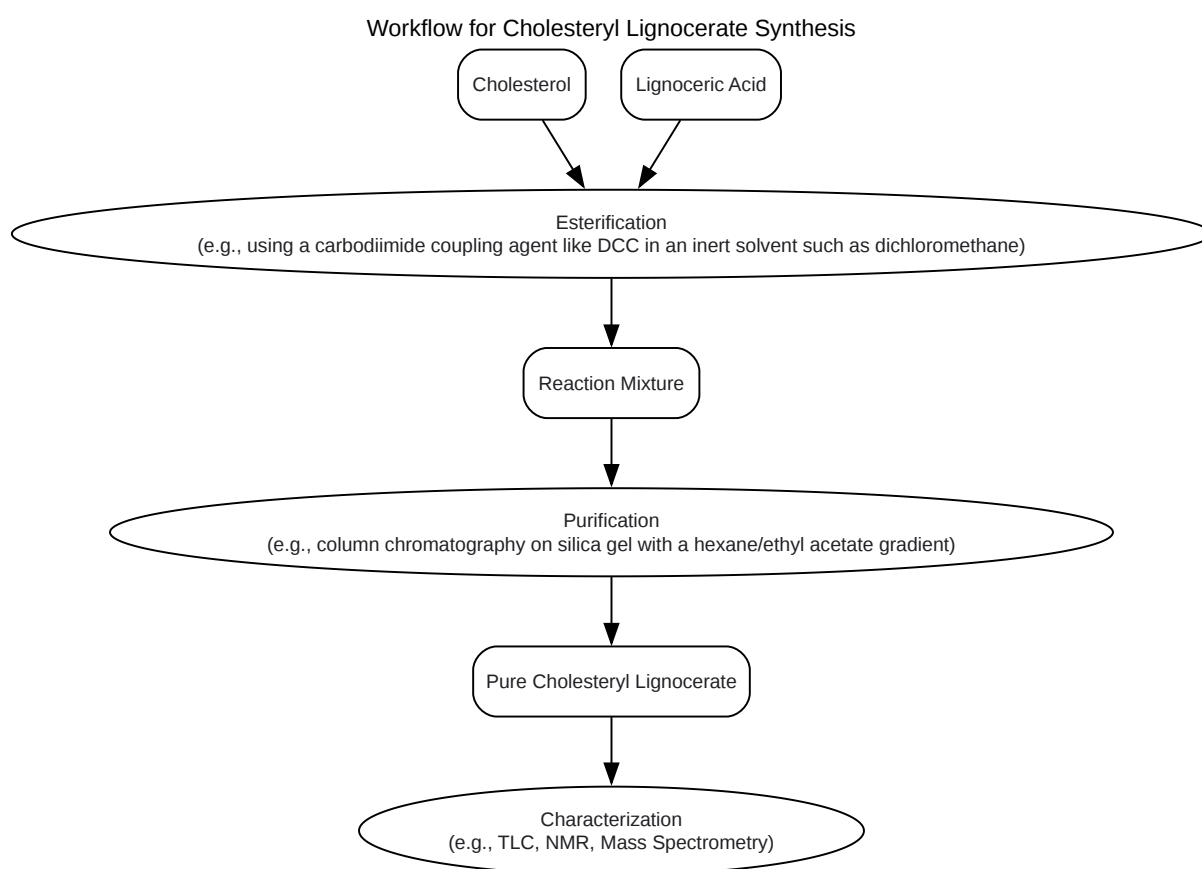
Experimental Protocols

The following sections detail the methodologies for key experiments used to characterize the physical properties of **cholesteryl lignocerate**.

Synthesis and Purification of Cholesteryl Lignocerate

A general protocol for the synthesis of long-chain cholesteryl esters can be adapted for **cholesteryl lignocerate**.

Experimental Workflow: Synthesis of **Cholesteryl Lignocerate**



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Caption: A generalized workflow for the synthesis and purification of **cholesteryl lignocerate**.

Determination of Melting Point by Differential Scanning Calorimetry (DSC)

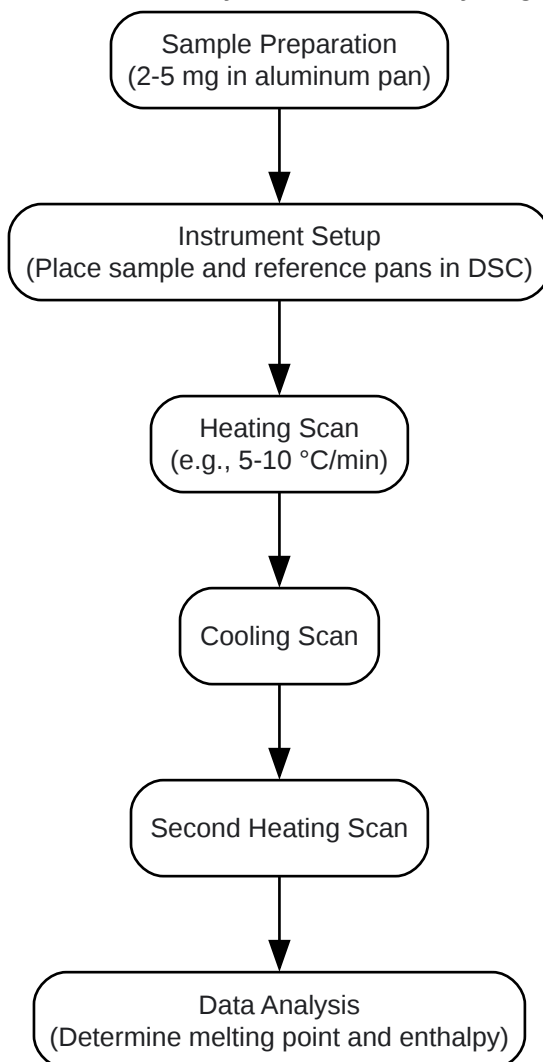
Differential Scanning Calorimetry is a highly sensitive technique for determining the thermodynamic properties of thermally induced transitions, such as melting.^{[9][10]}

Methodology:

- **Sample Preparation:** Accurately weigh 2-5 mg of purified **cholesteryl lignocerate** into an aluminum DSC pan.
- **Reference Pan:** Prepare an empty, hermetically sealed aluminum pan as a reference.
- **Instrumentation:** Place the sample and reference pans into the DSC instrument.
- **Thermal Program:**
 - Equilibrate the sample at a low temperature (e.g., 25 °C).
 - Heat the sample at a controlled rate (e.g., 5-10 °C/min) to a temperature well above the expected melting point (e.g., 120 °C).
 - Hold the sample at the high temperature for a few minutes to ensure complete melting.
 - Cool the sample back to the initial temperature at a controlled rate.
 - A second heating scan is often performed to observe the behavior of the recrystallized sample.
- **Data Analysis:** The melting point is determined as the peak temperature of the endothermic transition in the DSC thermogram. The enthalpy of fusion can be calculated from the area under the melting peak.

Experimental Workflow: DSC Analysis

Workflow for DSC Analysis of Cholesteryl Lignocerate



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Caption: A typical workflow for analyzing the melting behavior of **cholesteryl lignocerate** using DSC.

Crystalline Structure Analysis by Powder X-ray Diffraction (PXRD)

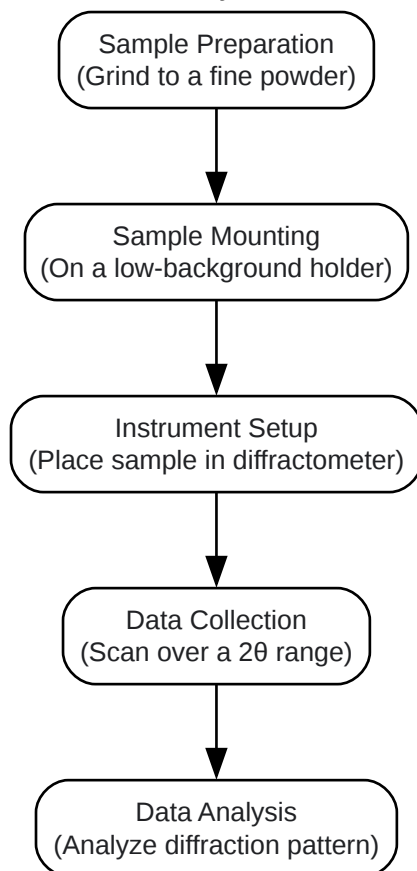
Powder X-ray Diffraction is a non-destructive technique used to characterize the crystalline structure of a solid material.^{[11][12]}

Methodology:

- Sample Preparation: Finely grind the purified **cholesteryl lignocerate** into a homogenous powder using a mortar and pestle.
- Sample Mounting: Mount the powdered sample onto a low-background sample holder. Ensure the sample surface is flat and level with the holder.
- Instrumentation: Place the sample holder into the powder X-ray diffractometer.
- Data Collection:
 - Set the X-ray source (e.g., Cu K α radiation).
 - Scan the sample over a range of 2θ angles (e.g., 2° to 40°) with a defined step size and dwell time.
- Data Analysis: The resulting diffraction pattern, a plot of intensity versus 2θ , provides information about the crystalline phases present and their lattice parameters.

Experimental Workflow: Powder XRD Analysis

Workflow for Powder XRD Analysis of Cholesteryl Lignocerate



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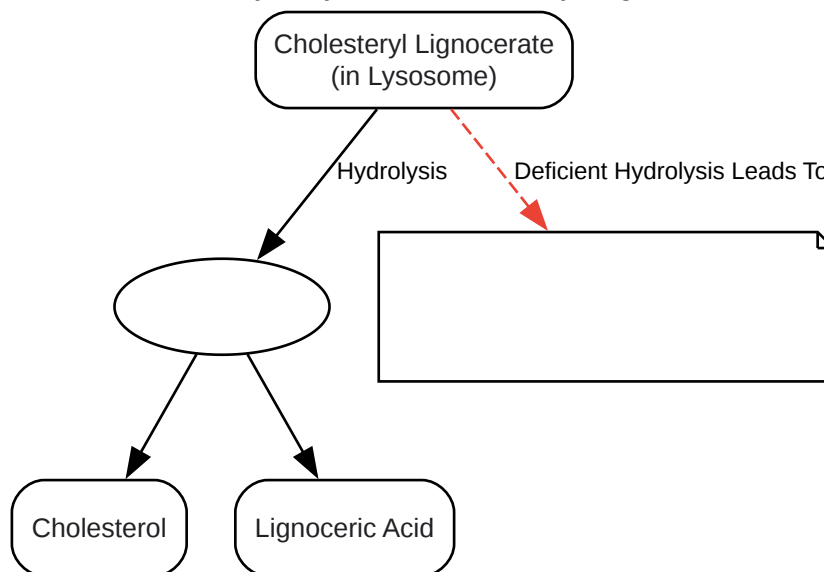
Caption: A standard workflow for the analysis of the crystalline structure of **cholesteryl lignocerate** via PXRD.

Biological Context and Metabolic Pathway

Cholesteryl esters with very long-chain fatty acids, such as **cholesteryl lignocerate**, are known to accumulate in the metabolic disorder adrenoleukodystrophy (ALD).[13] The hydrolysis of **cholesteryl lignocerate** is an important step in its metabolism and is carried out by the enzyme acid lipase.[13] Deficiencies in this enzyme lead to the accumulation of cholesteryl esters in lysosomes, as seen in cholesteryl ester storage disease and Wolman disease.[13]

Metabolic Pathway: Hydrolysis of **Cholesteryl Lignocerate**

Metabolic Hydrolysis of Cholesteryl Lignocerate



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Caption: The enzymatic hydrolysis of **cholesteryl lignocerate** and its implication in metabolic disorders.

Conclusion

This technical guide has provided a detailed summary of the known physical properties of **cholesteryl lignocerate**, along with standardized protocols for their experimental determination. The data presented, including its high melting point and nonpolar solubility, are consistent with its structure as a long-chain saturated cholesteryl ester. The elucidation of its role in certain metabolic diseases highlights the importance of understanding its physical and biochemical behavior. The information and methodologies contained within this document are intended to serve as a valuable resource for researchers and professionals working with this and related lipid molecules.

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